

Chemical Identity and Analytical Characterization

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (+)-Nortrachelogenin

CAS No.: 61521-74-2

Cat. No.: S583273

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(+)-Nortrachelogenin is a dibenzylbutyrolactone lignan, a type of polyphenolic compound. Its core structure consists of two phenylpropane units. Key to its identification are its specific mass spectrometry fragmentation patterns and chromatographic behavior [1].

Table 1: Key Analytical Parameters for (+)-Nortrachelogenin

Analysis Method	Key Parameter/Pattern	Description/Value
HPLC-QTOF-MS	Accurate Mass Measurement	Provides elemental composition and exact molecular weight [1].
MS/MS Fragmentation	Characteristic Fragmentation	Yields specific fragments for structural confirmation [1].
HPLC-UV	Detection Wavelength	Ultraviolet detection, often at 230 nm [1].
Chromatography	Common Column	Agilent Zorbax Eclipse Plus C18 [1].

Experimental Protocols for Analysis

Here are detailed methodologies for the extraction, identification, and quantification of **(+)-Nortrachelogenin**.

Sample Preparation and Extraction

- **Plant Material Handling:** The plant material containing the compound should be air-dried, oven-dried, or freeze-dried. Lignans are relatively heat-stable, with temperatures up to 60°C often used without significant degradation [2].
- **Extraction Techniques:** Two efficient methods are:
 - **Pressurized Liquid Extraction (PLE):** This is highly effective for extracting lignans. It typically uses **95% aqueous acetone** as the solvent under elevated pressure and temperature [3].
 - **Soxhlet Extraction:** A conventional method suitable for initial extraction [3].
- **Solvent Selection:** The choice of solvent is critical. Given the polyphenolic nature of lignans, solvents of medium polarity like acetone, methanol, or their aqueous mixtures are commonly used for optimum recovery [2].

Identification via HPLC-QTOF-MS

This technique is powerful for unambiguous identification [1].

- **Instrument Setup:**
 - **Column:** Agilent Zorbax Eclipse Plus C18 (4.6 mm × 150 mm, 5 μm).
 - **Mobile Phase:** A binary gradient of water and methanol.
 - **Detection:** High-resolution mass spectrometry with electrospray ionization (ESI).
- **Procedure:** The sample extract is injected, and the compounds are separated. The QTOF-MS analyzes the mass-to-charge ratio of the molecular ion and its fragments with high accuracy. The characteristic fragmentation pattern of **(+)-Nortrachelogenin** is then matched against reference standards or literature data to confirm its identity [1].

Quantification via HPLC-UV

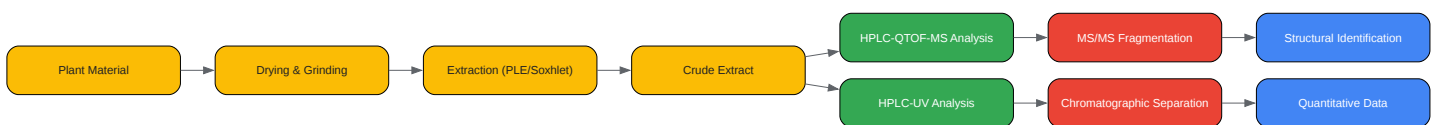
This method is used for precise and simultaneous quantification of multiple dibenzylbutyrolactone lignans [1].

- **Instrument Setup:**
 - **Column:** Agilent Zorbax Eclipse Plus C18 (4.6 mm × 150 mm, 5 μm).

- **Mobile Phase:** A binary gradient of water and methanol.
- **Detection:** Ultraviolet (UV) absorption at **230 nm**.
- **Method Validation:** The quantitative method must be rigorously validated, including:
 - **Linearity:** A calibration curve with a correlation coefficient (r^2) of >0.999 [1].
 - **Precision:** Intra-day and inter-day relative standard deviation (RSD) of $<2.87\%$ [1].
 - **Accuracy:** Recovery rates between 96.68% and 103.63% [1].
 - **Sensitivity:** Determination of Limit of Detection (LOD) and Limit of Quantification (LOQ) [1].

Workflow and Pathway Visualization

The following diagram illustrates the complete experimental workflow for the characterization of **(+)-Nortrachelogenin**, from sample preparation to data analysis.



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Experimental workflow for characterizing **(+)-Nortrachelogenin**.

Bioactivity and Research Context

(+)-Nortrachelogenin is of interest due to its potential pharmacological activities. While detailed signaling pathways for this specific compound require further study, lignans, in general, are investigated for their **anti-inflammatory** and **cytotoxic** properties [2].

Some lignans, such as those found in *Caulis Trachelospermi*, have shown activity in inhibiting the **NF- κ B** and **JAK/STAT** signaling pathways, which are crucial in inflammation and cancer [1]. However, specific cytotoxic activities are often attributed to other lignans like podophyllotoxin and arctigenin [2].

Key Takeaways for Researchers

- **Primary Source: (+)-Nortrachelogenin** can be sourced from the knotwood of coniferous trees like Scotch pine and the stems of *Trachelospermum jasminoides* [3] [1].
- **Optimal Technique:** A combination of **HPLC-QTOF-MS** for identification and **HPLC-UV** for quantification is a robust approach for comprehensive characterization [1].
- **Method Reliability:** The HPLC-UV method for quantification has been validated to be highly precise, accurate, and sensitive, making it suitable for quality assessment [1].

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References

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